

# An In-depth Technical Guide to 1,4-Bis(triphenylsilyl)benzene (UGH-2)

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## Compound of Interest

Compound Name: UGH2

Cat. No.: B176706

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**Audience:** Researchers, scientists, and drug development professionals. **Abstract:** This document provides a comprehensive overview of the chemical and physical properties of 1,4-Bis(triphenylsilyl)benzene, commonly known as UGH-2. UGH-2 is an organosilicon compound primarily utilized in the field of organic electronics as a host material for phosphorescent organic light-emitting diodes (PhOLEDs). This guide details its chemical structure, key quantitative data, and its functional role in device architectures.

## Chemical Structure and Identity

UGH-2, systematically named 1,4-Bis(triphenylsilyl)benzene, is a key material in organic electronics.<sup>[1][2]</sup> Its chemical structure consists of a central benzene ring substituted at the 1 and 4 positions with triphenylsilyl groups.

- Chemical Name: 1,4-Bis(triphenylsilyl)benzene<sup>[1][2]</sup>
- Synonyms: **UGH2**, 1,4-Phenylenebis(triphenylsilane)<sup>[1]</sup>
- Chemical Formula: C<sub>42</sub>H<sub>34</sub>Si<sub>2</sub><sup>[1][2]</sup>
- CAS Numbers: 40491-34-7, 18856-08-1<sup>[1][3]</sup>

## Physicochemical Properties

UGH-2 is characterized by a wide energy gap and a high triplet energy, making it an effective host material for blue-emitting dopants in OLEDs.<sup>[1]</sup> Its deep Highest Occupied Molecular

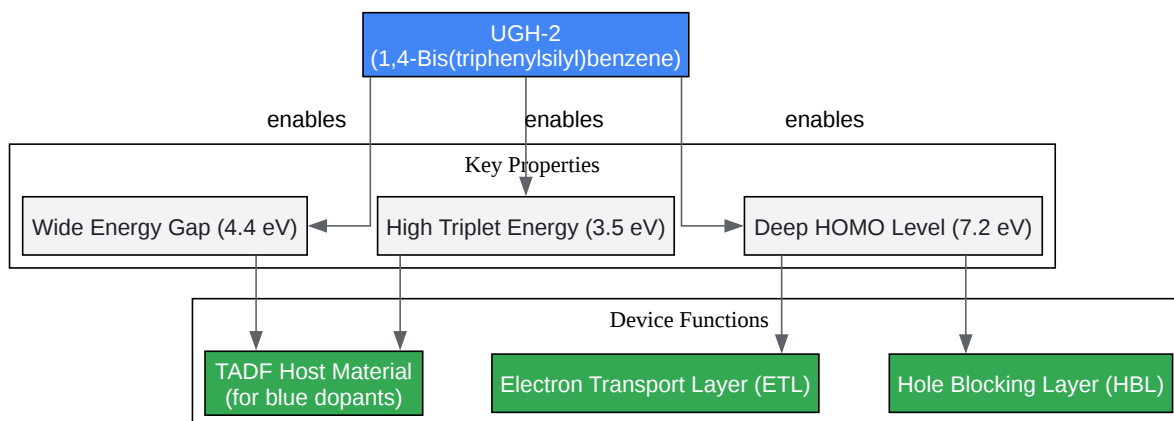
Orbital (HOMO) energy level also allows it to function as an electron-transport and hole-blocking layer.[\[1\]](#)[\[4\]](#)

## Quantitative Data Summary

| Property                               | Value                 | Unit  | Notes  |
|--|-----------------------|-------|--|
| Molecular Weight                       | 594.89                | g/mol | <a href="#">[1]</a> <a href="#">[2]</a>      |
| Energy Gap                             | 4.4                   | eV    | <a href="#">[1]</a>                          |
| Triplet Energy (ET)                    | 3.5                   | eV    | <a href="#">[1]</a>                          |
| HOMO Energy Level                      | 7.2                   | eV    | <a href="#">[1]</a>                          |
| LUMO Energy Level                      | 2.8                   | eV    | <a href="#">[1]</a>                          |
| Absorption ( $\lambda_{\text{max}}$ )  | 265                   | nm    | In Dichloromethane (DCM) <a href="#">[1]</a> |
| Fluorescence ( $\lambda_{\text{em}}$ ) | 298                   | nm    | In Dichloromethane (DCM) <a href="#">[1]</a> |
| Glass Transition Temp. (Tg)            | < 100                 | °C    | <a href="#">[4]</a>                          |
| Melting Point (TGA)                    | 358.61                | °C    | At 5% weight loss <a href="#">[1]</a>        |
| Appearance                             | White powder/crystals | -     | <a href="#">[1]</a>                          |

## Role in Organic Electronics

UGH-2's properties are leveraged in the fabrication of high-efficiency PhOLEDs. Its primary functions within a device are multifaceted, contributing to overall performance and stability.



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Caption: Logical relationship between the properties and functions of UGH-2.

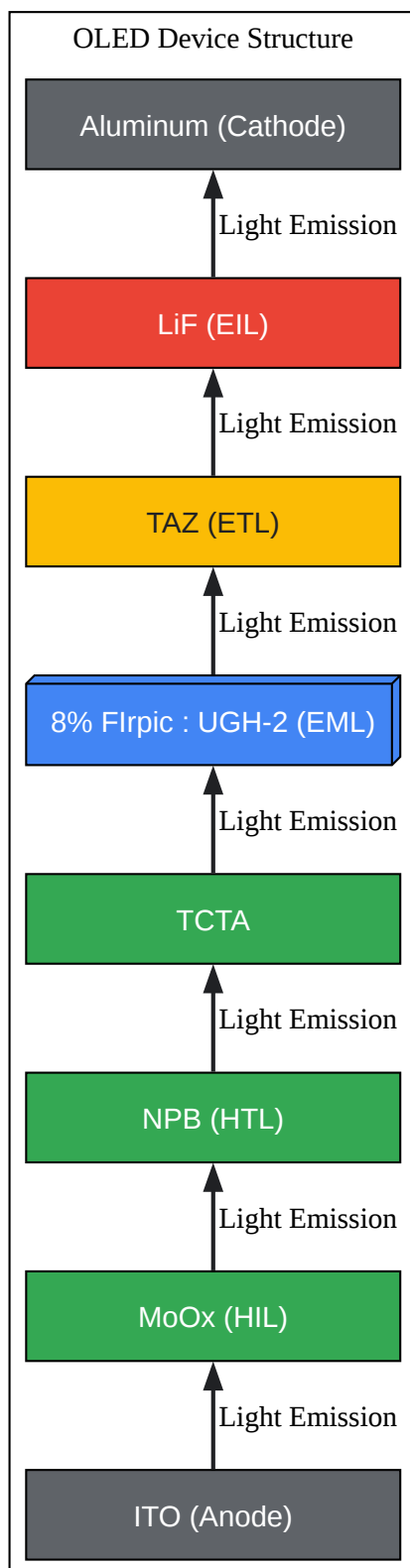
## Experimental Protocols & Device Integration

While specific experimental protocols vary between research applications, a general methodology for fabricating an OLED device incorporating UGH-2 can be outlined. The following workflow is based on a device structure reported in the literature.[1]

### Device Fabrication Workflow

- **Substrate Preparation:** Indium tin oxide (ITO) coated glass substrates are sequentially cleaned via ultrasonication in deionized water, acetone, and isopropanol. The substrates are then treated with UV-ozone to improve the work function.
- **Hole Injection Layer (HIL) Deposition:** A thin layer of Molybdenum trioxide ( $\text{MoO}_3$ ) is thermally evaporated onto the ITO substrate.
- **Hole Transport Layer (HTL) Deposition:** N,N'-Di(1-naphthyl)-N,N'-diphenyl-(1,1'-biphenyl)-4,4'-diamine (NPB) is deposited via thermal evaporation.

- Emissive Layer (EML) Deposition: UGH-2 is used as a host material, co-evaporated with a phosphorescent dopant (e.g., Irpic). The concentration of the dopant is precisely controlled.
- Electron Transport Layer (ETL) Deposition: A material such as 2,2',2''-(1,3,5-Benzinetriyl)-tris(1-phenyl-1-H-benzimidazole) (TPBi) or UGH-2 itself can be used as the ETL.
- Electron Injection Layer (EIL) Deposition: A thin layer of Lithium Fluoride (LiF) is deposited to facilitate electron injection.
- Cathode Deposition: An Aluminum (Al) cathode is deposited via thermal evaporation to complete the device.



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Caption: Example OLED device architecture incorporating UGH-2.

## Isomers and Related Compounds

An isomer of UGH-2, 1,3-Bis(triphenylsilyl)benzene (UGH-3), also finds use in organic electronics.[4] While sharing the same chemical formula and molecular weight, the substitution pattern (meta- vs. para-) results in different physical properties, such as a lower triplet energy (3.1 eV) and a lower glass transition temperature (46 °C).[4] This highlights the importance of isomeric purity for consistent device performance.

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